

A Comprehensive Technical Guide to Teneligliptin Hydrobromide: Physicochemical Properties and Analytical Characterization

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Compound of Interest

Compound Name: *Teneligliptin hydrobromide*

Cat. No.: *B10768911*

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Abstract

Teneligliptin is a potent, third-generation dipeptidyl peptidase-4 (DPP-4) inhibitor used in the management of type 2 diabetes mellitus.^[1] Its unique chemical architecture, characterized by five consecutive rings, confers a powerful and sustained inhibitory effect on the DPP-4 enzyme.^{[1][2]} This guide provides an in-depth exploration of the core molecular and physicochemical properties of **Teneligliptin hydrobromide**, with a primary focus on its molecular formula and weight. Furthermore, it details the established mechanism of action and presents a validated, step-by-step protocol for its quantitative analysis using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC), a critical methodology for quality control and research in drug development. This document is intended for researchers, analytical scientists, and pharmaceutical professionals requiring a detailed technical understanding of this important therapeutic agent.

Introduction to Teneligliptin

Teneligliptin represents a significant advancement in oral hypoglycemic agents. It is indicated for the treatment of type 2 diabetes mellitus, where it can be used as a monotherapy or in

combination with other antidiabetic drugs like metformin, sulfonylureas, or insulin.[3][4][5] The therapeutic efficacy of Teneeligliptin is rooted in its distinct "J-shaped" molecular structure, which facilitates a strong and selective interaction with the active site of the DPP-4 enzyme.[3] This potent inhibition enhances the body's natural glucose-regulating mechanisms, offering effective glycemic control with a minimal risk of hypoglycemia.[2]

Core Molecular and Physicochemical Properties

A precise understanding of a drug substance's molecular identity is the foundation of all pharmaceutical development and analysis. For **Teneeligliptin hydrobromide**, it is crucial to recognize that it exists as a complex salt, most commonly as a hemipentahydrobromide hydrate. This complexity means multiple molecular formulas and weights may be encountered in literature and databases.

Molecular Formula and Molecular Weight

The active pharmaceutical ingredient is often a hydrated complex involving two Teneeligliptin molecules, five hydrobromic acid molecules, and water. The most authoritative chemical databases, such as PubChem, describe this stable form. The table below delineates the various forms for clarity.

Attribute	Teneeligliptin (Base)	Teneeligliptin Hydrobromide (Anhydrous)	Teneeligliptin Hydrobromide Hydrate
Description	The free base form of the molecule.	The hemipentahydrobromide salt.	The hydrated hemipentahydrobromide salt, a common pharmaceutical form. [6]
Molecular Formula	C22H30N6OS	C44H65Br5N12O2S2[7][8]	C44H67Br5N12O3S2[6][9]
Molecular Weight (g/mol)	426.58	1257.7 g/mol [7]	1275.7 g/mol [6][9]
CAS Number	760937-92-6	906093-29-6[7]	1572583-29-9[6][9]

Note: Simpler formulas such as $C_{22}H_{31}BrN_6OS$ with a molecular weight of 507.5 g/mol may also be cited, representing a 1:1 salt, but the hemipentahydrobromide complex is more accurately described in detailed chemical registries.[\[10\]](#)

Physicochemical Characteristics

The physical and chemical properties of **Teneligliptin hydrobromide** dictate its formulation, stability, and analytical behavior.

Property	Description	Reference(s)
Appearance	White powder.	[11]
Melting Point	>211°C.	[11]
Solubility	Soluble in water (≥ 104.8 mg/mL), methanol, and Dimethyl sulfoxide (DMSO).	[8] [11]
Metabolism	Primarily metabolized in the liver by CYP3A4 and flavin-containing monooxygenase (FMO) enzymes 1 and 3.	[5] [12]

Mechanism of Action: DPP-4 Inhibition

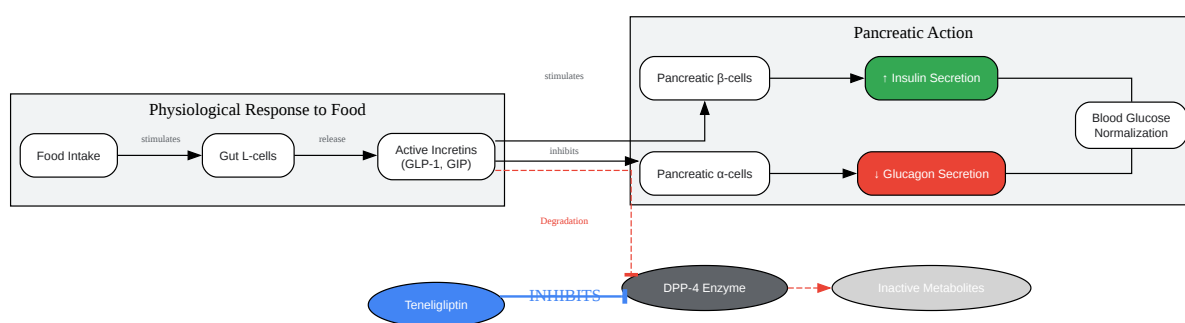
Teneligliptin exerts its therapeutic effect by modulating the incretin system, a key pathway in glucose homeostasis.

The Incretin System and Glucose Homeostasis

Upon food consumption, the gut releases incretin hormones, primarily glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP).[\[3\]](#)[\[12\]](#) These hormones stimulate insulin secretion from pancreatic β -cells and suppress glucagon release from α -cells in a glucose-dependent manner.[\[2\]](#) However, the enzyme DPP-4 rapidly degrades active GLP-1 and GIP, limiting their physiological effect.

Teneligliptin's Role in Potentiating Incretin Signaling

Teneligliptin is a competitive inhibitor of the DPP-4 enzyme.[4][13] By binding to DPP-4, Teneligliptin prevents the breakdown of incretin hormones, thereby increasing their concentration and prolonging their action.[3][12] This enhanced incretin effect leads to improved insulin secretion and reduced glucagon levels, resulting in lower fasting and postprandial blood glucose levels.[1][2]



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Teneligliptin's inhibition of DPP-4 enhances incretin hormone activity.

Analytical Methodologies for Characterization and Quantification

Robust and validated analytical methods are imperative for ensuring the quality, safety, and efficacy of pharmaceutical products. For **Teneligliptin hydrobromide**, RP-HPLC is the predominant technique for quantification in both bulk drug and finished dosage forms.

Protocol: Quantitative Analysis by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

This protocol describes a self-validating system for the determination of **Teneligliptin hydrobromide** hydrate, grounded in principles outlined by the International Council for Harmonisation (ICH).

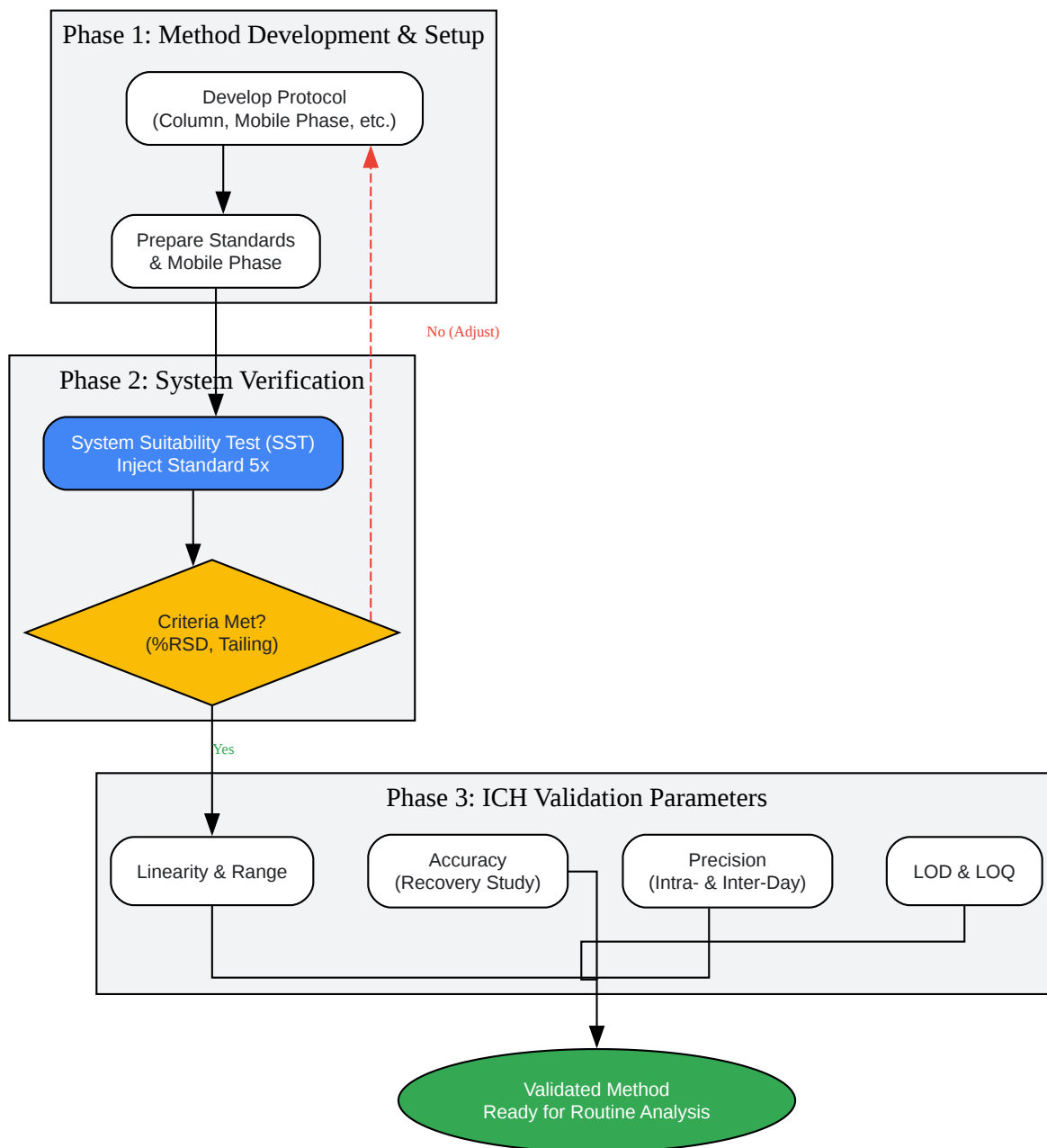
Expertise & Rationale: The choice of RP-HPLC with a C18 column is based on its ability to effectively separate moderately polar compounds like Teneligliptin from potential impurities and degradation products. The mobile phase, a buffered organic-aqueous mixture, is optimized to achieve sharp, symmetrical peaks with adequate retention, ensuring both accuracy and precision.

Methodology:

- Instrumentation:
 - HPLC system equipped with a quaternary pump, autosampler, column oven, and a PDA or UV detector.
 - Data acquisition and processing software.
- Reagents and Materials:
 - **Teneligliptin Hydrobromide** Hydrate Reference Standard.
 - Acetonitrile (HPLC Grade).
 - Potassium Dihydrogen Phosphate (AR Grade).
 - Orthophosphoric Acid (AR Grade).
 - Water (HPLC Grade).
- Chromatographic Conditions:
 - Column: Prontosil C18 (250 x 4.6 mm, 5 µm) or equivalent.[14]
 - Mobile Phase: Acetonitrile and 0.02M Potassium Dihydrogen Phosphate buffer (pH adjusted to 3.5 with orthophosphoric acid) in a 60:40 v/v ratio.[14]

- Flow Rate: 1.0 mL/min.[14]
- Column Temperature: Ambient or 30°C.
- Detection Wavelength: 246 nm.[11][15]
- Injection Volume: 10 µL.
- Run Time: Approximately 10 minutes.
- Preparation of Solutions:
 - Buffer Preparation: Dissolve an appropriate amount of Potassium Dihydrogen Phosphate in HPLC grade water to make a 0.02M solution. Adjust the pH to 3.5 using diluted orthophosphoric acid.
 - Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of Teneligliptin reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
 - Working Standard Solutions (10-50 µg/mL): Prepare a series of dilutions from the stock solution using the mobile phase to construct a calibration curve.[15]
- System Suitability Testing (SST):
 - Causality: Before sample analysis, the system's performance must be verified. This ensures the chromatographic system is adequate for the intended analysis.
 - Procedure: Inject a working standard solution (e.g., 20 µg/mL) five or six times.
 - Acceptance Criteria:
 - Relative Standard Deviation (%RSD) of peak areas: ≤ 2.0%.
 - Tailing Factor: ≤ 1.5.
 - Theoretical Plates: ≥ 2000.
- Method Validation (Trustworthiness):

- The method's reliability is established by validating key parameters:
 - Linearity: Analyze the working standard solutions (10-50 µg/mL). The correlation coefficient (r^2) should be ≥ 0.999 .
 - Accuracy: Determined by recovery studies at three concentration levels (e.g., 80%, 100%, 120%). The mean recovery should be within 98-102%.[\[16\]](#)
 - Precision: Assessed through repeatability (intra-day) and intermediate precision (inter-day). The %RSD for a series of measurements should be $\leq 2.0\%$.[\[16\]](#)
 - Limit of Detection (LOD) & Limit of Quantification (LOQ): Determined based on the signal-to-noise ratio or the standard deviation of the response and the slope of the calibration curve. These parameters define the method's sensitivity.[\[16\]](#)



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